

Proper Disposal of Tyr-Ala: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tyr-Ala

Cat. No.: B1276564

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Essential safety and logistical information for the proper disposal of the dipeptide **Tyr-Ala** (Tyrosylalanine), ensuring operational safety and regulatory compliance.

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to maintaining a safe and compliant laboratory environment. This guide provides a detailed, step-by-step procedure for the disposal of **Tyr-Ala**, a dipeptide composed of tyrosine and alanine.

Chemical and Hazard Profile

A thorough understanding of the chemical properties and associated hazards of **Tyr-Ala** is the first step in ensuring its safe disposal. This information is critical for risk assessment and the selection of appropriate personal protective equipment (PPE).

Property	Value	Reference
Chemical Name	(2S)-2-[[[(2S)-2-amino-3-(4-hydroxyphenyl)propanoyl]amino]propanoic acid	[1]
Synonyms	Tyr-Ala, Tyrosylalanine	[1]
CAS Number	730-08-5	[1]
Molecular Formula	C12H16N2O4	[1]
Molecular Weight	252.27 g/mol	[1]
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	
GHS Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray P264: Wash hands thoroughly after handling P270: Do not eat, drink or smoke when using this product P280: Wear protective gloves/protective clothing/eye protection/face protection P501: Dispose of contents/container in accordance with local regulation	

Experimental Protocol: Disposal of Tyr-Ala

The following protocol outlines the recommended procedure for the disposal of **Tyr-Ala** in a laboratory setting. This procedure is designed to minimize risk to personnel and the environment.

Materials:

- Personal Protective Equipment (PPE):
 - Safety goggles or face shield
 - Chemical-resistant gloves (e.g., nitrile)
 - Laboratory coat
- Sealable, labeled waste container
- Chemical fume hood (if handling large quantities or creating dust)
- Spill kit appropriate for non-hazardous powders

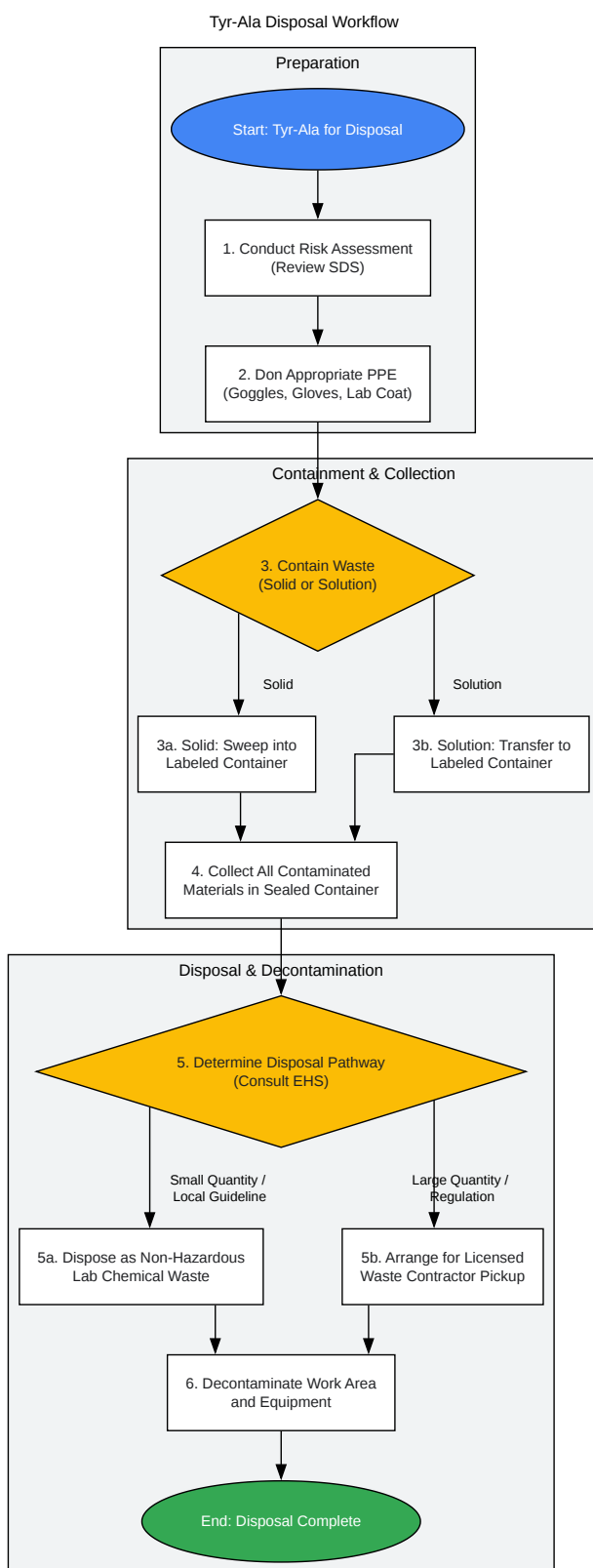
Procedure:

- Risk Assessment: Before beginning any disposal procedure, conduct a thorough risk assessment. Review the Safety Data Sheet (SDS) for **Tyr-Ala** and identify all potential hazards. Ensure that all personnel involved are familiar with the risks and the required safety precautions.
- Don Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, to prevent skin and eye contact.
- Containment:
 - Small Quantities: For small amounts of solid **Tyr-Ala**, carefully sweep the material into a designated, sealable waste container. Avoid generating dust. If necessary, lightly moisten the powder with a compatible solvent (e.g., water) to minimize airborne particles.
 - Solutions: If **Tyr-Ala** is in a solution, ensure the solvent is compatible with the intended waste stream. Neutralize acidic or basic solutions if necessary and permissible by local regulations. Transfer the solution to a labeled, sealable waste container.
- Waste Collection:

- Collect all **Tyr-Ala** waste, including contaminated materials such as weighing paper and disposable gloves, in a clearly labeled, sealed container.
- The label should include the chemical name ("**Tyr-Ala**" or "Tyrosylalanine"), the date, and any relevant hazard information.
- Disposal Pathway:
 - Non-hazardous Waste Stream: In many jurisdictions, small quantities of non-hazardous dipeptides like **Tyr-Ala** can be disposed of as general laboratory chemical waste. Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines.
 - Licensed Waste Contractor: For larger quantities or if required by local regulations, arrange for disposal through a licensed chemical waste contractor. The precautionary statement P501 emphasizes the importance of adhering to local regulations for disposal.
- Decontamination: Thoroughly clean the work area and any equipment used in the disposal process. Wash hands thoroughly after completing the procedure.

Disposal Workflow

The following diagram illustrates the decision-making process and steps for the proper disposal of **Tyr-Ala**.



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Caption: A workflow for the safe disposal of **Tyr-Ala**.

By adhering to these procedures and consulting with your institution's safety office, you can ensure the safe and compliant disposal of **Tyr-Ala**, contributing to a secure laboratory environment.

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References

- 1. Tyr-Ala | C₁₂H₁₆N₂O₄ | CID 5496455 - PubChem [pubchem.ncbi.nlm.nih.gov]
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